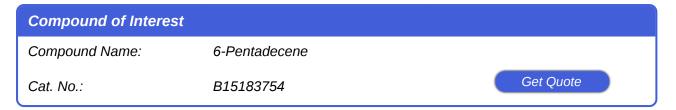


6-Pentadecene molecular formula and weight

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An In-Depth Technical Guide to 6-Pentadecene

Introduction

6-Pentadecene (C15H30) is a long-chain alkene, a hydrocarbon featuring a single double bond in its fifteen-carbon chain. It exists as two geometric isomers, (Z)-**6-pentadecene** (cis) and (E)-**6-pentadecene** (trans). While a simple hydrocarbon, **6-pentadecene** holds significance in chemical ecology, acting as a semiochemical that mediates interactions between species. This guide provides a technical overview of its molecular properties, biological role, and relevant experimental protocols for its study, aimed at researchers in chemistry and the life sciences.

Molecular and Physical Properties

The fundamental molecular properties of **6-pentadecene** are consistent across its isomers, though physical properties can differ slightly. The following tables summarize key quantitative data for the compound.



Property	Value	
Molecular Formula	C15H30[1][2]	
Molecular Weight	210.40 g/mol [1][2]	
IUPAC Name ((E)-isomer)	(E)-pentadec-6-ene[1]	
IUPAC Name ((Z)-isomer)	(Z)-pentadec-6-ene[2]	
CAS Number ((E)-isomer)	74392-31-7[1]	
CAS Number ((Z)-isomer)	74392-29-3[2]	

Table 1: Core Molecular Data for 6-Pentadecene

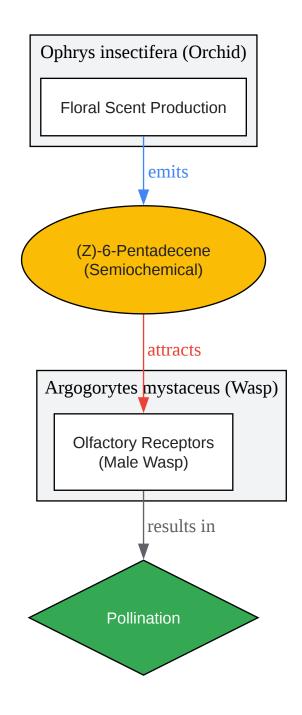
Computed Property	Value	Isomer
XLogP3-AA	7.4[1]	(E)
Boiling Point (Predicted)	269.8 °C	(E)
Density (Predicted)	0.781 g/cm ³	(E)

Table 2: Computed Physicochemical Properties for (E)-6-Pentadecene

Biological Significance: A Semiochemical

(Z)-**6-Pentadecene** has been identified as a biologically active compound in the orchid Ophrys insectifera.[3] It is one of the key semiochemicals used by the orchid to attract its specific pollinator, the solitary wasp Argogorytes mystaceus.[3] This interaction is a classic example of sexual deception, where the orchid's floral scent mimics the sex pheromones of the female wasp, luring male wasps to attempt copulation with the flower, thereby effecting pollination.





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Figure 1: Logical diagram illustrating the role of (Z)-**6-Pentadecene** as a semiochemical mediating the relationship between the orchid Ophrys insectifera and its pollinator, the wasp Argogorytes mystaceus.

Experimental ProtocolsSynthesis of Alkenes



While a specific protocol for **6-pentadecene** is not detailed, a general method for synthesizing similar alkenes involves the partial reduction of an alkyne.[3] For instance, 7-pentadecyne can be prepared from 1-bromoheptyne and octylmagnesium chloride.[3] The resulting alkyne is then partially reduced to yield the cis-alkene.[3] This approach provides a viable route for the custom synthesis of specific alkene isomers like (Z)-**6-pentadecene**.[4]

Identification and Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a primary analytical technique for the identification and quantification of volatile and semi-volatile organic compounds like **6-pentadecene**.[3][5][6] The following protocol outlines a standard workflow.

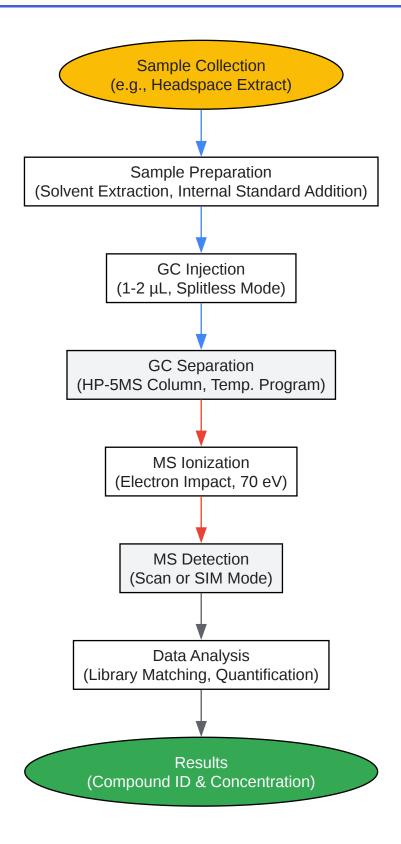
1. Sample Preparation:

- Samples (e.g., floral headspace extracts, insect cuticle washes) are collected in a suitable solvent like hexane or dichloromethane.[3]
- An internal standard (e.g., fluorene-d10, pyrene-d10) is added to all samples, calibration standards, and quality control blanks for accurate quantification.[5]
- 2. GC-MS System Configuration:
- Gas Chromatograph: An Agilent 6890 or similar system.
- Column: A non-polar capillary column, such as a HP-5MS (30-60 m x 0.25 mm ID, 0.25 μm film thickness), is suitable for separating hydrocarbons.[5][7]
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).[7][8]
- Injection: 1-2 μL of the sample is injected using an autosampler, typically in splitless mode to maximize sensitivity for trace analytes.[5][6]
- Oven Temperature Program: A typical program starts at a low temperature (e.g., 50°C, hold for 3 min) and ramps up to a high temperature (e.g., 320°C) at a rate of 4-10°C/min to elute compounds based on their boiling points.[6]



- 3. Mass Spectrometer Conditions:
- Mass Spectrometer: A mass spectrometer such as an Agilent 5973 or a LECO Pegasus 4D.
 [6][9]
- Ionization Mode: Electron Impact (EI) at 70 eV.[8][9]
- Acquisition Mode: Can be run in full scan mode to acquire mass spectra for compound identification or in Selected Ion Monitoring (SIM) mode for higher sensitivity and quantitative analysis of target compounds.[5][7]
- Mass Range: A scan range of 35-500 amu is typical.[9]
- 4. Data Analysis:
- Identification: Compounds are identified by comparing their retention time and the acquired mass spectrum with reference spectra in a database like the NIST Mass Spectral Library.[8]
- Quantification: The concentration of 6-pentadecene is determined by creating a calibration curve from standards of known concentration and using the peak area ratio of the analyte to the internal standard.[7]





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Figure 2: A generalized experimental workflow for the analysis of **6-Pentadecene** using Gas Chromatography-Mass Spectrometry (GC-MS).



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